

Essential Safety and Operational Guide for 3-Ethyl-1-pentyn-3-ol

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Compound of Interest

Compound Name: 3-Ethyl-1-pentyn-3-ol

Cat. No.: B1294680

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Ethyl-1-pentyn-3-ol** (CAS No: 6285-06-9), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and environmental stewardship.

Hazard Identification and Key Data

3-Ethyl-1-pentyn-3-ol is a flammable liquid and requires careful handling to mitigate risks.^[1] The following table summarizes its key hazard and physical property data.

Property	Value	Source
GHS Classification	Flammable Liquid, Category 3	
Signal Word	Warning	
Hazard Statement	H226: Flammable liquid and vapor	[1]
Molecular Formula	C7H12O	[1]
Molecular Weight	112.17 g/mol	[1]
Flash Point	37 °C (98.6 °F) - closed cup	
Storage Class	3 - Flammable liquids	
Incompatibilities	Strong oxidizing agents, strong acids, strong reducing agents, acid chlorides	[2][3][4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step protocols is mandatory for the safe handling of **3-Ethyl-1-pentyn-3-ol**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **3-Ethyl-1-pentyn-3-ol** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][4] Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Personal Protective Equipment (PPE): The following PPE is required at all times:
 - Eye and Face Protection: Chemical splash goggles and a face shield are necessary to protect against splashes.[5]

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[5]
Gloves should be inspected for any signs of degradation or puncture before use and disposed of after handling the chemical.[6]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of potential for significant splashing, a chemical-resistant apron should also be worn.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is required.[5]

Chemical Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[2][3]
- Keep the container tightly closed.[2][3]
- Ground and bond the container and receiving equipment to prevent static discharges.[3]
- Store separately from incompatible materials such as strong oxidizing agents.[2][4]

General Handling and Use

- Wash hands thoroughly after handling.[3]
- Use non-sparking tools.[3]
- Avoid contact with eyes, skin, and clothing.[3][4]
- Avoid breathing vapors or mists.[3]
- Do not eat, drink, or smoke in the work area.[7]

Spill and Emergency Procedures

- Small Spills:
 - Remove all sources of ignition.[3][4]

- Ventilate the area.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health & Safety (EH&S) department.
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[3\]](#)[\[4\]](#)
 - Skin Contact: Remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[3\]](#)[\[4\]](#)
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3-Ethyl-1-pentyn-3-ol** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

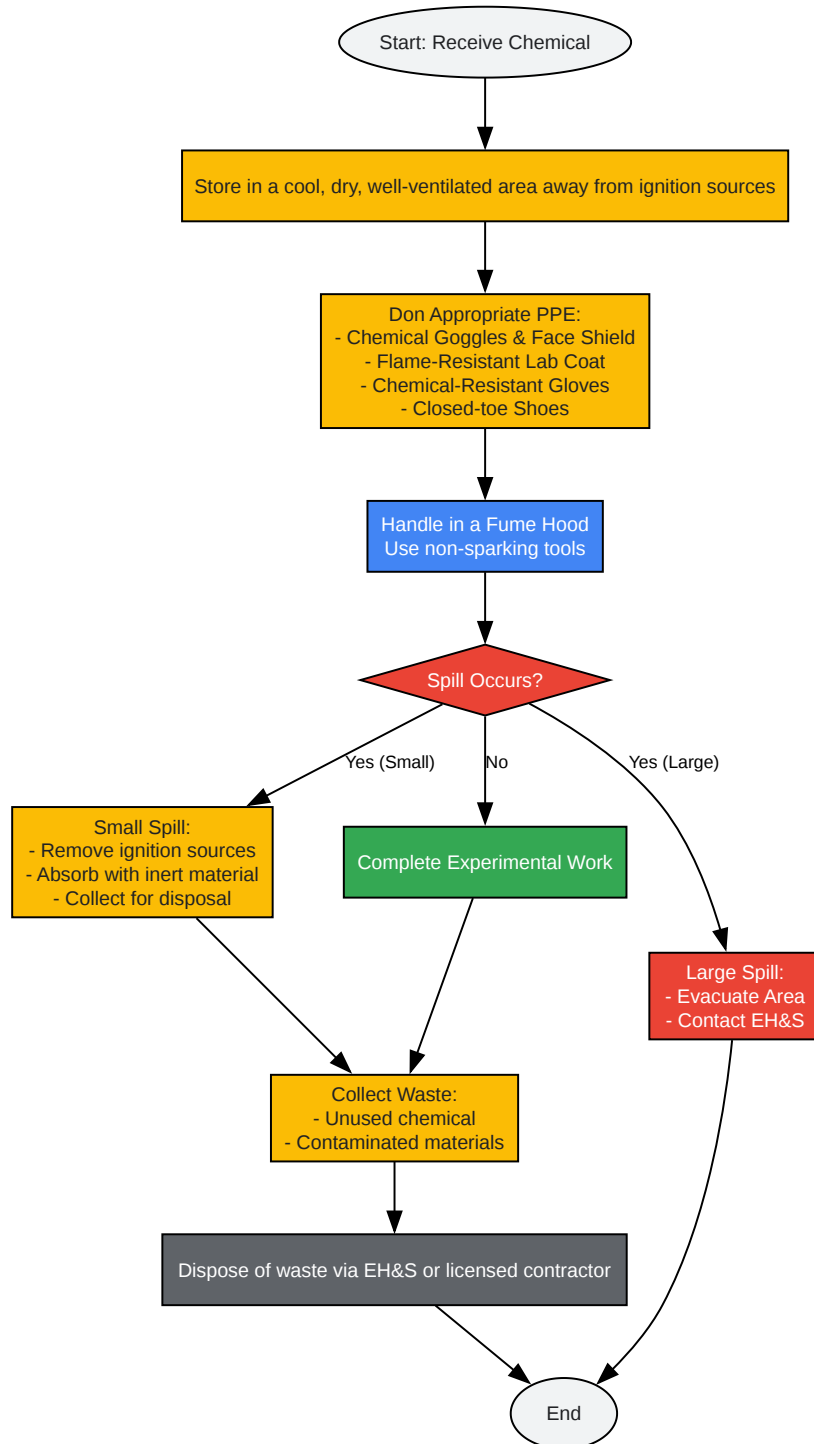
- Waste Collection:
 - Collect all waste, including unused chemical and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed container.
 - The waste container should be compatible with the chemical and clearly labeled as "Hazardous Waste" with the full chemical name.

- Waste Storage:
 - Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal:
 - Dispose of the contents and container in accordance with all local, state, and federal regulations.^[3]
 - Contact your institution's EH&S department or a licensed professional waste disposal service for final disposal.

Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **3-Ethyl-1-pentyn-3-ol**.

Workflow for 3-Ethyl-1-pentyn-3-ol Handling and Disposal

[Click to download full resolution via product page](#)Caption: Safe handling and disposal workflow for **3-Ethyl-1-pentyn-3-ol**.

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